

Personal protective equipment for handling 2-(Bromomethyl)thiophene

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Compound of Interest

Compound Name: 2-(Bromomethyl)thiophene

Cat. No.: B1339593

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Essential Safety and Handling Guide for 2-(Bromomethyl)thiophene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)thiophene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Identifier:

- Name: **2-(Bromomethyl)thiophene**
- Synonyms: 2-Thenyl bromide
- CAS Number: 45438-73-1
- Molecular Formula: C₅H₅BrS

Hazard Summary: **2-(Bromomethyl)thiophene** is a hazardous chemical that requires careful handling. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.^[1] It is also classified as a lachrymator, a substance that irritates the eyes and causes tears.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(Bromomethyl)thiophene** to minimize exposure and ensure personal safety.

PPE Category	Specification	Standard Reference
Eye and Face Protection	Chemical safety goggles or safety glasses. A face shield is also required.	29 CFR 1910.133
Hand Protection	Chemical-resistant protective gloves.	29 CFR 1910.138
Skin and Body Protection	Wear suitable protective clothing to prevent skin contact.	-
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or irritation is experienced. [2] [3]	29 CFR 1910.134
Foot Protection	Safety shoes are recommended.	29 CFR 1910.136

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Ensure that an emergency eye wash fountain and safety shower are immediately accessible in the vicinity of the handling area.[\[1\]](#)[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)

- Keep the chemical away from heat, sparks, and open flames.[1][2]

2. Handling Procedure:

- Do not breathe fumes, mist, spray, or vapors.[1]
- Avoid all contact with skin and eyes.[1]
- Wear the mandatory personal protective equipment at all times.
- When using the product, do not eat, drink, or smoke.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][2]

3. Storage:

- Store in a dry, well-ventilated area.[1]
- Keep the container tightly closed when not in use.[1]
- The substance is moisture-sensitive; store under an inert gas.[1]
- Store in a refrigerator at 2 - 8 °C in an explosion-proof refrigerator.[1]
- Store locked up.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[1]

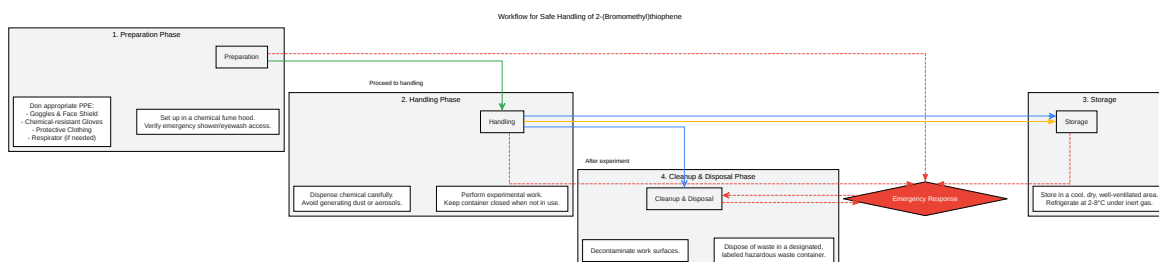
Emergency Procedures

Emergency Scenario	First Aid and Response Measures
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician.[1]
If on Skin (or hair)	Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention.[1] [2] Wash contaminated clothing before reuse.[1]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing.[1] If not breathing, give artificial respiration.[4] Seek immediate medical attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1] [2] Immediately call a POISON CENTER or doctor/physician.[1]
Fire	Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray to extinguish.[1] Thermal decomposition can generate toxic gases such as carbon oxides, hydrogen bromide, and sulfur oxides.[1] Wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus.[1]
Accidental Release	Evacuate unnecessary personnel.[1] Ensure adequate ventilation.[1] Stop the leak if it is safe to do so. Absorb large spills with a pump or vacuum and small spills with a dry chemical absorbent.[1] Use spark-proof tools and explosion-proof equipment.[2] Collect spilled material into a suitable container for disposal.[1]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.[1][2]
- Waste material should be removed to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Workflow for Handling 2-(Bromomethyl)thiophene



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Caption: This diagram outlines the procedural workflow for safely handling 2-(Bromomethyl)thiophene.

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